

# An In-depth Technical Guide to 1-Naphthol-3,6-disulfonic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Naphthol-3,6-disulfonic acid

Cat. No.: B1583178

[Get Quote](#)

This technical guide provides a comprehensive overview of **1-Naphthol-3,6-disulfonic acid**, its corresponding salts, and its applications for researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, key experimental protocols, and its role as a versatile chemical intermediate.

## Chemical Identity and Synonyms

**1-Naphthol-3,6-disulfonic acid** and its salts are important chemical compounds used in various industrial and research applications. The primary forms are the free acid and its disodium salt, each identified by a unique CAS number.

**1-Naphthol-3,6-disulfonic acid** is an organic compound characterized by a naphthalene backbone substituted with one hydroxyl and two sulfonic acid groups.<sup>[1]</sup> These sulfonic acid groups significantly increase its water solubility and acidic character.<sup>[1]</sup> It typically appears as an off-white or light pink paste or a white to light yellow crystalline solid.<sup>[2][3]</sup>

The disodium salt of **1-Naphthol-3,6-disulfonic acid** is the most common form in commercial use. It is a sulfonated naphthol derivative with a variety of industrial applications.<sup>[4]</sup>

Below is a summary of the CAS numbers and synonyms for both the acid and its disodium salt:

Form	CAS Number	Synonyms
Acid	578-85-8	1-Hydroxy-3,6-naphthalenedisulfonic acid, 4-Hydroxy-2,7-naphthalenedisulfonic acid, Violet acid, RG acid, 4-Hydroxynaphthalene-2,7-disulphonic acid, 1-Naphthol, 3,6-disulfo-, Bgo 136, Nsc 8627[1][2][5]
Disodium Salt	20349-39-7	1-Naphthol-3,6-disulfonic acid disodium salt, Disodium 4-hydroxy-2,7-naphthalenedisulfonate, Violet Acid Disodium Salt[4][6]
Disodium Salt Hydrate	330581-20-9	4-Hydroxy-2,7-naphthalenedisulfonic acid disodium salt

## Quantitative Physicochemical Data

A summary of the key quantitative properties of **1-Naphthol-3,6-disulfonic acid** and its disodium salt is presented in the table below for easy comparison.

Property	1-Naphthol-3,6-disulfonic acid	1-Naphthol-3,6-disulfonic acid Disodium Salt
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>7</sub> S <sub>2</sub> [2][7]	C <sub>10</sub> H <sub>6</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub> [6]
Molecular Weight	304.3 g/mol [2][7]	348.26 g/mol [4]
Appearance	Off-white or light pink paste; white to light yellow crystalline powder[2][3]	Grey to brownish powder[4]
Density	1.816 g/cm <sup>3</sup> [3][4]	1.816 g/cm <sup>3</sup> [4]
Melting Point	Not available	>300 °C[4]
pKa (hydroxyl group)	8.56[5]	Not applicable
Solubility	Readily soluble in water[5]	Soluble in water

## Experimental Protocols

### Synthesis of 1-Naphthol-3,6-disulfonic Acid from 1-Amino-8-naphthol-3,6-disulfonic Acid (H-Acid)

A common method for the preparation of **1-Naphthol-3,6-disulfonic acid** involves the reductive deamination of 1-Amino-8-naphthol-3,6-disulfonic acid (commonly known as H-acid) via a diazonium salt intermediate.[8] This process is advantageous as it avoids the formation of difficult-to-remove metal salt byproducts.[9]

#### Materials:

- 1-Amino-8-naphthol-3,6-disulfonic acid (H-acid)
- 10 N Sodium hydroxide solution
- 4 N Sodium nitrite solution
- Ice
- 10 N Hydrochloric acid

- A reducing agent such as glucose or a salt of formic acid[9]
- Water

#### Procedure:

- Preparation of the H-acid Solution: Suspend 20 g of H-acid in 95 ml of water in a beaker. Adjust the pH to 7 by adding approximately 5.7 ml of 10 N sodium hydroxide solution, which will cause the H-acid to dissolve.[8]
- Addition of Sodium Nitrite: To the H-acid solution, add 15.96 ml of 4N sodium nitrite solution and mix thoroughly.[8]
- Preparation of the Diazotization Medium: In a separate beaker, place 78 g of ice and add 25 ml of 10 N hydrochloric acid. Allow the mixture to cool to approximately -10 °C.[8]
- Diazotization: Over a period of 4 hours, slowly add the H-acid/sodium nitrite solution to the ice/hydrochloric acid mixture. Maintain the temperature of the reaction mixture between 0-5 °C throughout the addition.[8] The diazonium salt will precipitate as a suspension.
- Reductive Deamination:
  - Method A (with Glucose): Suspend the filtered diazonium salt in 105 ml of water. Add a slurry of 8.33 g of glucose in 20 ml of water. Add this suspension over one hour to 80 ml of 12.5% sodium hydroxide solution that has been pre-heated to 80 °C. Allow the reaction to proceed for 3 hours at 80 °C.[9]
  - Method B (with Formate): Introduce the filtered diazonium salt into an aqueous potassium formate solution. After several hours at approximately 90 °C, the diazo group is quantitatively eliminated.
- Work-up: After cooling the reaction mixture to room temperature, neutralize it with dilute hydrochloric acid. The product can be further purified by recrystallization.

## Applications in Research and Drug Development

**1-Naphthol-3,6-disulfonic acid** and its derivatives are valuable in various scientific fields, including as intermediates in the synthesis of pharmaceuticals and as fluorescent probes in

biochemical research.

## Intermediate in Pharmaceutical Synthesis

While primarily known for its use in the dye industry, the structural features of **1-Naphthol-3,6-disulfonic acid** make it a useful precursor in the multi-step synthesis of active pharmaceutical ingredients (APIs).<sup>[10]</sup> The sulfonic acid groups can enhance the solubility of intermediates, which is a beneficial property in synthetic and formulation processes.<sup>[10]</sup>

A notable application is its use as an intermediate in the production of Ciclesonide, a corticosteroid used to treat asthma and allergic rhinitis.<sup>[11]</sup>

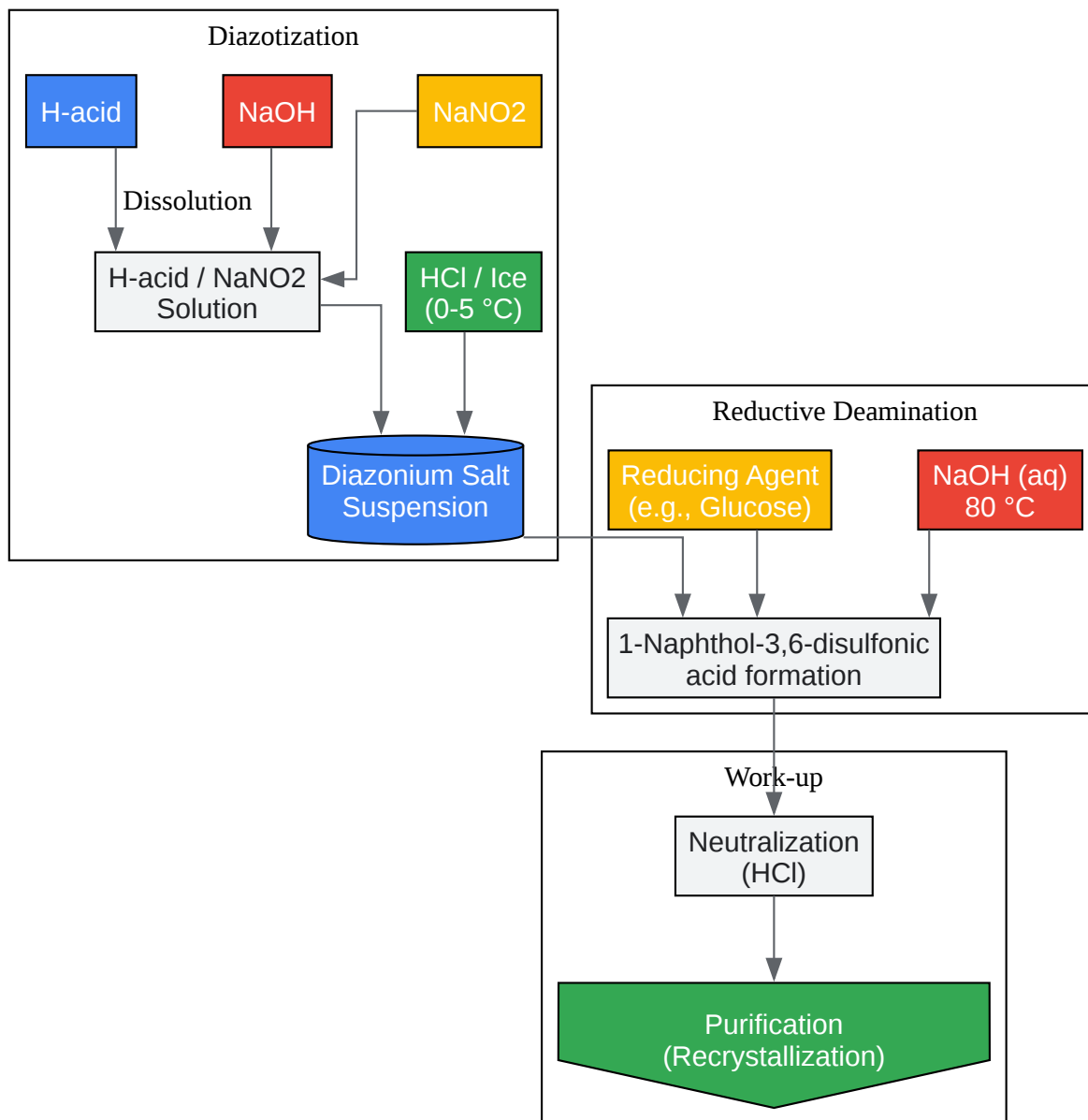
## Fluorescent Probe in Biochemical Assays

Derivatives of 1-naphthol are known to exhibit fluorescence and are used as molecular probes. 1-Naphthol-3,6-disulfonate, in particular, has been studied for its excited-state proton-transfer (ESPT) properties.<sup>[12]</sup> Upon photoexcitation, the hydroxyl group becomes significantly more acidic, leading to the transfer of a proton to a nearby acceptor, such as a water molecule. This process can be monitored by changes in the fluorescence spectrum, making it a sensitive indicator of the local microenvironment.<sup>[12][13]</sup>

This property allows it to be used in various biochemical assays, such as studying enzyme reactions and as a staining agent for biological samples.<sup>[4]</sup> For instance, 1-naphthol has been used as a fluorescent probe to monitor ethanol-induced interdigitation in lipid bilayer membranes and to sense microenvironmental changes in aqueous solutions of polymers like Pluronic F127.<sup>[13]</sup>

## Visualizations

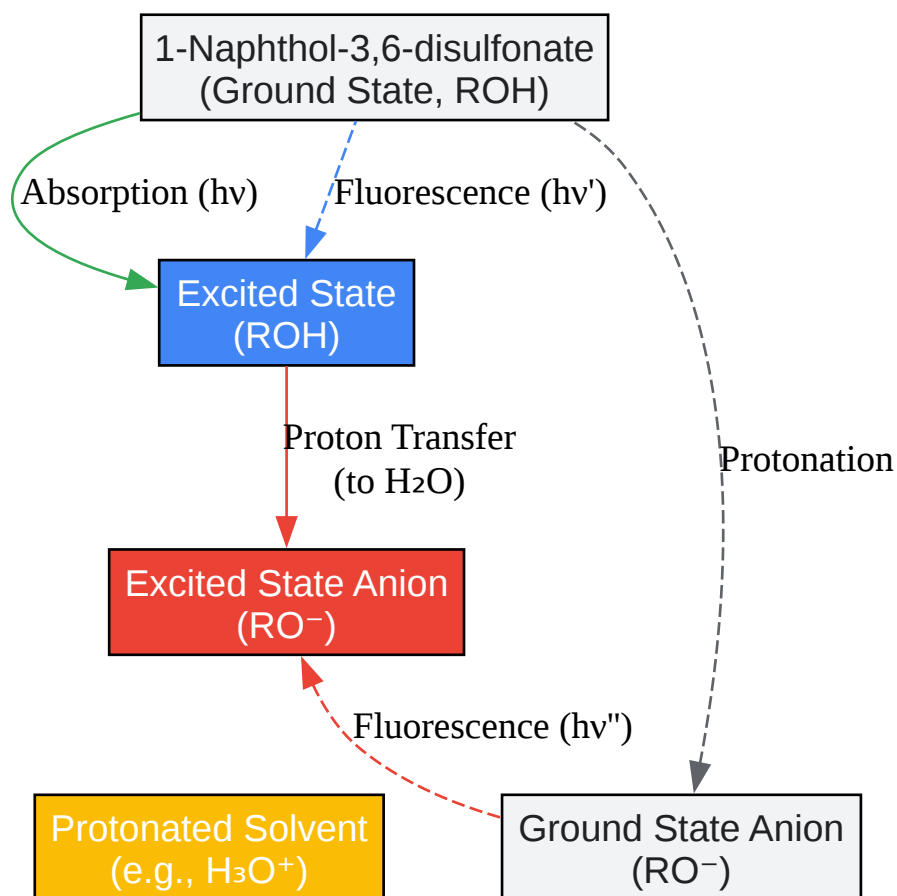
### Experimental Workflow: Synthesis of 1-Naphthol-3,6-disulfonic Acid



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the synthesis of **1-Naphthol-3,6-disulfonic acid**.

## Signaling Pathway: Excited-State Proton Transfer (ESPT)



[Click to download full resolution via product page](#)

Caption: The excited-state proton transfer (ESPT) mechanism of 1-Naphthol-3,6-disulfonate.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 578-85-8: 1-Naphthol-3,6-disulfonic acid | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. [hztya.com](http://hztya.com) [[hztya.com](http://hztya.com)]

- 3. lookchem.com [lookchem.com]
- 4. 1-Naphthol-3,6-Disulfonic Acid Disodium Salt Supplier | 20349-39-7 | Your Reliable Distributor Riverland Trading [riverlandtrading.com]
- 5. 1-Naphthol-3,6-disulfonic acid | 578-85-8 [chemicalbook.com]
- 6. scbt.com [scbt.com]
- 7. 1-Naphthol-3,6-disulfonic acid | C10H8O7S2 | CID 43853 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. DE3424477A1 - Process for the preparation of 1-naphthol-3,6-disulphonic acid - Google Patents [patents.google.com]
- 9. CH653671A5 - METHOD FOR PRODUCING 1-NAPHTHOL-3,6-DISULPHONIC ACID. - Google Patents [patents.google.com]
- 10. nbino.com [nbino.com]
- 11. 1-naphthol-3,6-disulfonic Acid | 578-85-8 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 12. Ultrafast excited-state proton-transfer reaction of 1-naphthol-3,6-disulfonate and several 5-substituted 1-naphthol derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. 1-Naphthol as an ESPT fluorescent molecular probe for sensing thermotropic microenvironmental changes of pluronic F127 in aqueous media - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Naphthol-3,6-disulfonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583178#1-naphthol-3-6-disulfonic-acid-cas-number-and-synonyms]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)